

Crystal Structure Analysis of Chlorpheniramine N-Oxide Dihydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Chlorpheniramine N-Oxide
Dihydrochloride*

Cat. No.: *B12293928*

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Executive Summary

In the development of antihistamines like Chlorpheniramine Maleate, the N-Oxide metabolite (Impurity F) represents a major stability-indicating parameter.^[1] While the parent drug's structure is well-documented, the Dihydrochloride salt of the N-oxide presents unique crystallographic challenges due to its ionic character and hygroscopicity.^[1]

This guide provides a self-validating workflow for isolating, crystallizing, and resolving the single-crystal X-ray structure of this specific salt form ($C_{16}H_{19}ClN_2O$ ^[1] · 2HCl).^{[1][2][3][4]} The analysis focuses on confirming the site of oxidation and the protonation state of the pyridine and N-oxide moieties.

Chemical Context & Structural Expectations

Before initiating diffraction experiments, one must understand the target molecular geometry to validate the solution.

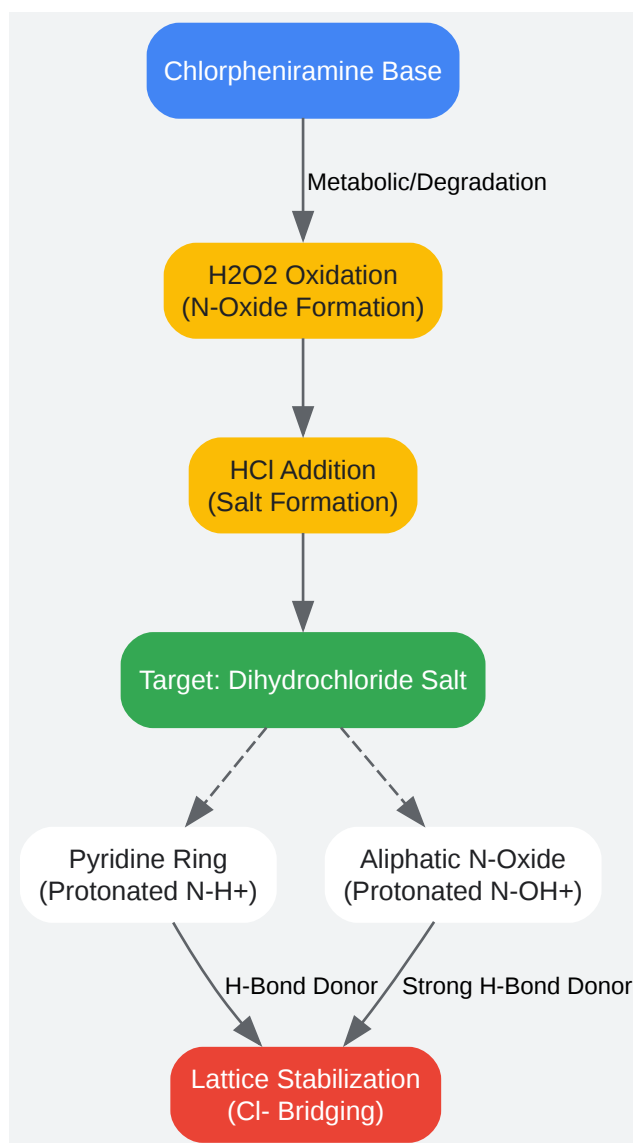
- **Oxidation Site:** The tertiary aliphatic amine is the site of oxidation, converting the nitrogen from a pyramidal center to a tetrahedral quaternary ammonium species (

hybridized).

- Stoichiometry (2HCl): The "Dihydrochloride" designation implies a dicationic species.
 - Protonation Site 1: The Pyridine nitrogen ().
 - Protonation Site 2: The N-Oxide oxygen.^[1] While N-oxides are weak bases, in the presence of strong acids (HCl), the oxygen is protonated to form a hydroxylammonium species ().^[1]
- Target Confirmation: The crystal structure must definitively show the N–O bond distance (typically 1.38–1.42 Å) and the presence of two chloride counterions stabilizing the lattice via hydrogen bonding.

Predicted Interaction Pathway

The following diagram illustrates the structural logic used to validate the crystal solution.



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Figure 1: Structural evolution and expected lattice interactions for the Dihydrochloride salt.

Experimental Protocol: Crystallization & Data Collection

Synthesis & Isolation

To ensure the crystal corresponds exactly to the 2HCl salt, in-situ salt formation is recommended immediately prior to crystallization to prevent disproportionation.^[1]

- **Starting Material:** Dissolve 100 mg of Chlorpheniramine N-Oxide (Free Base) in 2 mL of anhydrous ethanol.
- **Acidification:** Add 2.2 equivalents of concentrated HCl (37%) dropwise. The solution may warm slightly.
- **Filtration:** Pass the solution through a 0.2 μm PTFE syringe filter to remove particulate nucleation sites.

Crystallization Strategy (Vapor Diffusion)

Direct evaporation often yields amorphous solids for this hygroscopic salt.^[1] Vapor diffusion is the preferred technique for X-ray quality prisms.

- **Inner Vial:** The filtered ethanol/HCl solution.
- **Outer Vial:** Diethyl ether or Hexane (Antisolvent).^[1]
- **Condition:** Sealed environment at 4°C.
- **Timeline:** 48–72 hours.
- **Checkpoint:** Look for colorless, block-like crystals.^[1] Needles indicate rapid precipitation (poor data quality).^[1]

Single Crystal XRD Data Collection

Instrument: Rigaku XtaLAB or Bruker D8 Quest (Mo or Cu source). Temperature: 100 K (Cryogenic cooling is mandatory to reduce thermal motion of the terminal chloride ions).^[1]

Parameter	Setting / Requirement	Rationale
Crystal Size	0.1 – 0.3 mm	Sufficient diffraction volume without absorption issues. [1]
Source	Cu K α ($\lambda=1.54184$ Å)	Preferred for absolute configuration determination of chiral organics. [1]
Resolution	0.8 Å (min)	Required to resolve H-atoms on the N-oxide hydroxyl group. [1]
Redundancy	> 4.0	Ensures high data quality for accurate R-factor refinement.

Structural Analysis & Refinement

Once data is collected, the structure solution follows a specific logic tree to handle the heavy atoms (Cl) and the specific N-oxide geometry.[\[1\]](#)

Structure Solution Workflow

- Space Group Determination: Expect a chiral space group (e.g., $P2_1$) if the starting material was enantiopure ((S)-Chlorpheniramine).[\[1\]](#) If racemic, expect $P2_1$ or $C2/c$.
- Phasing (Direct Methods/SHELEX): Locate the two Chlorine atoms first. Their strong scattering power will dominate the phases.
- Light Atom Placement: Locate the Pyridine ring and the Chlorophenyl ring.
- The N-Oxide Identification:
 - Locate the aliphatic Nitrogen.
 - Look for a residual electron density peak at ~ 1.4 Å from the nitrogen. Assign this as Oxygen.

- Critical Check: If this peak is missing, the N-oxide has reduced back to the amine (beam damage or chemical instability).[\[1\]](#)

Refinement Criteria (Self-Validation)

To confirm the "Dihydrochloride" structure, you must locate the protons.[\[1\]](#)

- Difference Fourier Map: After anisotropic refinement of non-hydrogen atoms, generate a difference map.
- Proton 1 (Pyridine): Look for electron density $\sim 0.88 \text{ \AA}$ from the Pyridine N.
- Proton 2 (N-Oxide): Look for electron density $\sim 0.84 \text{ \AA}$ from the N-oxide Oxygen.[\[1\]](#)
 - Note: The N-OH proton is often disordered or involved in very strong H-bonding with a Chloride ion ([\[1\]](#)).
- Chirality Check: Calculate the Flack Parameter. For pure enantiomers, it should be near 0.0 (with low standard deviation).

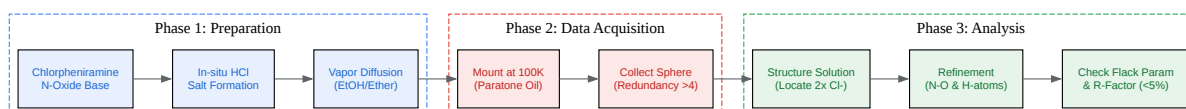
Diagnostic Geometric Parameters

Compare your refined values against these standard ranges to validate the model:

Bond / Angle	Expected Range	Structural Significance
N(aliphatic)–O	1.39 – 1.43 Å	Confirms N-Oxide oxidation state.[1] (Amine C-N is ~1.47 Å).[1]
N(aliphatic)–C	1.50 – 1.52 Å	Typical ammonium geometry.[1]
Pyridine N–C	1.33 – 1.35 Å	Aromatic ring integrity.[1]
H-Bond (N-H...Cl)	3.0 – 3.2 Å	Distance between N and Cl atoms, indicating salt formation.[1]

Analytical Workflow Diagram

The following diagram summarizes the complete path from sample preparation to final CIF generation.



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Figure 2: Step-by-step workflow for determining the crystal structure.[1]

Conclusion

The successful analysis of **Chlorpheniramine N-Oxide Dihydrochloride** relies on the correct chemical assumption of a dicationic species where both the pyridine nitrogen and the N-oxide oxygen act as proton acceptors.[1] High-quality data collection at low temperature (100 K) is non-negotiable to resolve the hydrogen bonding network (

) that stabilizes this pharmaceutical salt.[1]

References

- LGC Standards.**Chlorpheniramine N-Oxide Dihydrochloride** Reference Standard Data Sheet. Retrieved from
- Santa Cruz Biotechnology.**Chlorpheniramine N-Oxide Dihydrochloride** (CAS 120244-82-8).[1][4] Retrieved from
- PubChem.Chlorpheniramine N-oxide Compound Summary. National Library of Medicine.[1] Retrieved from [1]
- Veranova.Harnessing the power of single crystal X-ray diffraction in Pharmaceutical Development. Retrieved from
- McGill University.Powder X-ray Diffraction Protocol and SOP. Retrieved from

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Sources

- 1. Chlorpheniramine N-oxide | C16H19ClN2O | CID 46781011 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Chlorpheniramine N-Oxide Dihydrochloride [[lgcstandards.com](https://www.lgcstandards.com)]
- 3. bocsci.com [[bocsci.com](https://www.bocsci.com)]
- 4. Chlorpheniramine N-Oxide Dihydrochloride | CAS 120244-82-8 | SCBT - Santa Cruz Biotechnology [[scbt.com](https://www.scbt.com)]
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